

An In-depth Technical Guide to the Safety of 4-Pentylphenol-d11

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Pentylphenol-d11

Cat. No.: B15553764

[Get Quote](#)

This guide provides a comprehensive overview of the safety data for **4-Pentylphenol-d11**, compiled for researchers, scientists, and professionals in drug development. The information is based on the safety data sheet of the non-deuterated analogue, 4-Pentylphenol, as specific, detailed toxicological data for the deuterated compound is limited. The primary chemical hazards are associated with the parent molecule, and deuterium labeling is not expected to significantly alter these properties.

Section 1: Chemical Identification and Physical Properties

4-Pentylphenol-d11 is a deuterated form of 4-Pentylphenol. Below are its key identifying and physical properties.

Property	Value
Chemical Name	4-Pentylphenol-d11
Synonyms	4-n-Pentyl-d11-phenol, 4-n-Amylphenol-d11
CAS Number	1219805-30-7[1][2][3][4]
Molecular Formula	C ₁₁ D ₁₁ H ₅ O[1]
Molecular Weight	175.31 g/mol
Appearance	Colorless needles or beige solid (for non-deuterated form)
Density	0.960 g/mL at 20 °C (for non-deuterated form)
Purity	≥98 atom % D, min 98% Chemical Purity

Section 2: Hazard Identification and Classification

4-Pentylphenol is classified as a hazardous substance. The following table summarizes its hazard statements and classifications according to the Globally Harmonized System (GHS).

Hazard Class	GHS Classification
Skin Corrosion/Irritation	Category 1B (H314): Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	Category 1 (H318): Causes serious eye damage
Acute Oral Toxicity	Category 3 (H301): Toxic if swallowed
Hazardous to the Aquatic Environment, Chronic	Category 2 (H411): Toxic to aquatic life with long lasting effects

Signal Word: Danger

Hazard Statements:

- H314: Causes severe skin burns and eye damage

- H301: Toxic if swallowed
- H411: Toxic to aquatic life with long lasting effects

Section 3: First-Aid Measures

Immediate medical attention is required in case of exposure. The following are first-aid recommendations.

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.
Skin Contact	Take off immediately all contaminated clothing. Wash off immediately with soap and plenty of water while removing all contaminated clothes and shoes. Immediately call a POISON CENTER or doctor/physician.
Ingestion	Rinse mouth. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Immediate medical attention is required.

Section 4: Handling and Storage

Proper handling and storage procedures are crucial to ensure safety.

Handling:

- Wear personal protective equipment/face protection.
- Use only under a chemical fume hood.
- Do not breathe mist, vapors, or spray.
- Do not get in eyes, on skin, or on clothing.
- Do not ingest.
- Wash hands thoroughly after handling.

Storage:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.
- Store in a corrosive area.
- Store locked up.

Section 5: Personal Protective Equipment (PPE)

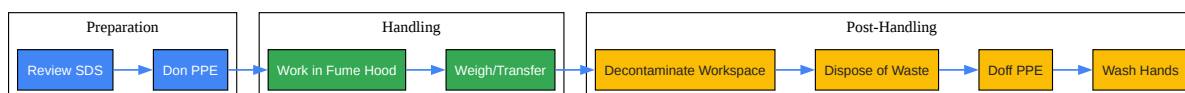
The following personal protective equipment is recommended when handling **4-Pentylphenol-d11**.

Protection Type	Recommendation
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.
Skin and Body Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	Follow the OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.

Visualizations

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the standard workflow for safely handling **4-Pentylphenol-d11** in a laboratory setting.

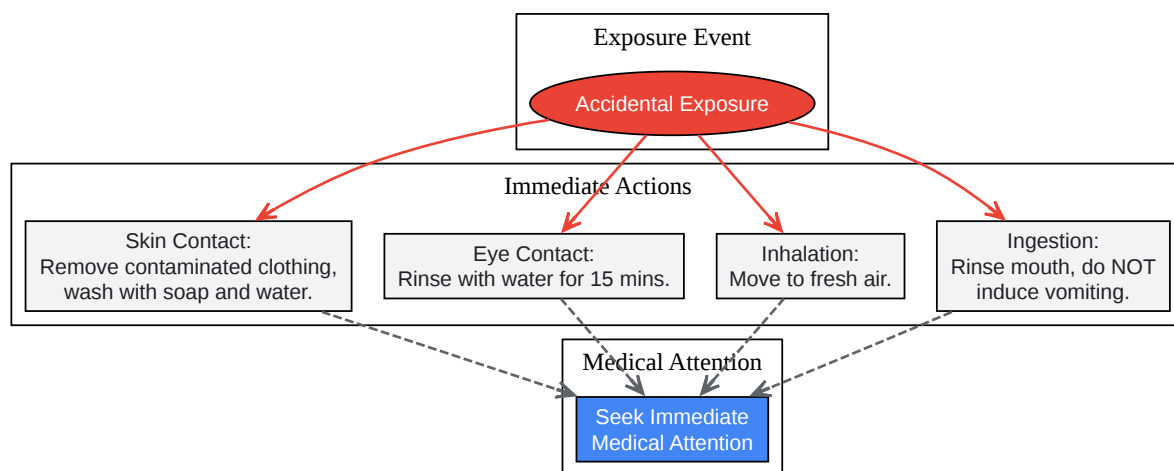


[Click to download full resolution via product page](#)

Safe handling workflow for **4-Pentylphenol-d11**.

Logical Relationship: First-Aid Response to Exposure

This diagram illustrates the immediate first-aid actions to be taken in case of accidental exposure to **4-Pentylphenol-d11**.



[Click to download full resolution via product page](#)

First-aid response to accidental exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-n-Pentyl-d11-phenol | CDN-D-5858-0.1G | LGC Standards [lgcstandards.com]
- 2. 4-n-Pentyl-d11-phenol | CAS 1219805-30-7 | LGC Standards [lgcstandards.com]
- 3. 4-n-Pentyl-d11-phenol | CDN-D-5858-0.1G | LGC Standards [lgcstandards.com]
- 4. 4-n-Pentyl-d11-phenol | CAS 1219805-30-7 | Chemical-Suppliers [chemical-suppliers.eu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Safety of 4-Pentylphenol-d11]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15553764#safety-data-sheet-for-4-pentylphenol-d11\]](https://www.benchchem.com/product/b15553764#safety-data-sheet-for-4-pentylphenol-d11)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com